Technical Guide: Chemical Properties & Biocatalytic Applications of N-Chloroacetyl-L-valine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Chloroacetyl-L-valine*
CAS No.:	*2279-16-5*
Cat. No.:	*B146229*

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Executive Summary

N-**Chloroacetyl-L-valine** (CAS: 2279-16-5) is a critical chiral building block in the pharmaceutical and agrochemical industries. Structurally derived from L-valine, it features a chloroacetyl group attached to the

-amine. This modification serves two primary functions: it acts as a robust protecting group that is enzymatically removable, and it introduces an electrophilic center capable of highly specific bioconjugation via

mechanisms.

This guide details the physicochemical profile, synthetic pathways, and reactivity of N-**Chloroacetyl-L-valine**, with a specific focus on its role as a substrate for Aminoacylase I (ACY1) in the kinetic resolution of racemic valine.

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Part 1: Molecular Architecture & Physicochemical Profile

The chemical behavior of N-**Chloroacetyl-L-valine** is dictated by three functional moieties: the carboxylic acid (C-terminus), the secondary amide (peptide bond mimic), and the alkyl chloride (electrophile).

Table 1: Physicochemical Properties

Property	Value / Description
Chemical Name	N-(2-Chloroacetyl)-L-valine
CAS Number	2279-16-5
Molecular Formula	
Molecular Weight	193.63 g/mol
Appearance	White crystalline powder
Melting Point	113 – 116 °C
Solubility	Soluble in ethanol, methanol, hot water; sparingly soluble in cold water.[1]
Optical Rotation	to (c=2, Ethanol)
pKa (COOH)	~3.5 – 4.0 (Estimated based on N-acyl amino acids)

Structural Analysis[2]

- Chirality: The molecule retains the S-configuration (L-isomer) at the

  -carbon.

- Electronic Effects: The electron-withdrawing chlorine atom increases the acidity of the

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-protons on the acetyl group and enhances the electrophilicity of the adjacent carbonyl carbon compared to a standard acetyl group.

Part 2: Synthetic Routes & Process Chemistry[3]

The industrial standard for synthesizing N-**Chloroacetyl-L-valine** is the Schotten-Baumann reaction. This method utilizes a biphasic system to prevent the hydrolysis of the highly reactive chloroacetyl chloride reagent.

Reaction Mechanism

The synthesis involves a nucleophilic acyl substitution where the amine of L-valine attacks the carbonyl of chloroacetyl chloride. A base (typically NaOH or KOH) is required to neutralize the HCl byproduct and drive the equilibrium forward.

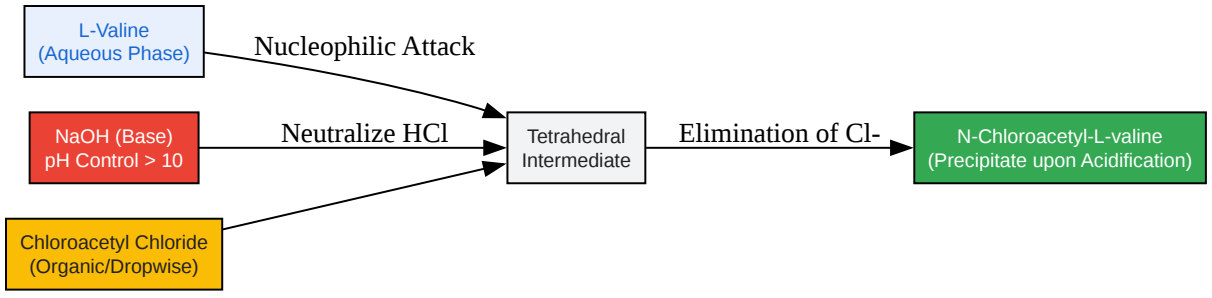

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Figure 1: Schotten-Baumann synthesis workflow for N-**Chloroacetyl-L-valine**.

Critical Process Parameters (CPPs)

- Temperature Control (< 5°C): The reaction is exothermic. High temperatures promote the hydrolysis of chloroacetyl chloride into chloroacetic acid, reducing yield.
- pH Maintenance: The pH must remain basic (10–12) to keep L-valine nucleophilic (

  form rather than

  ), but not so high as to cause rapid hydrolysis of the amide product.

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Part 3: Reactivity & Functional Group Dynamics

Enzymatic Hydrolysis (The Biocatalytic "Switch")

The most valuable property of N-**Chloroacetyl-L-valine** is its specific reactivity with Aminoacylase I (EC 3.5.1.14). This enzyme hydrolyzes the amide bond of the L-enantiomer exclusively.

- Substrate Specificity: ACY1 prefers hydrophobic side chains (like Valine).
- Cofactor Dependency: The reaction is

  dependent.
- Application: This is the core mechanism for the Kinetic Resolution of DL-Valine.

Nucleophilic Substitution ( )

The

-halo carbonyl motif is a potent electrophile. The chlorine atom is a good leaving group, allowing for substitution by soft nucleophiles, particularly thiols (R-SH).

- Reaction:
- Utility: This reactivity is utilized in "peptide stapling" and creating thioether linkages in peptidomimetics.

Part 4: Experimental Protocols

Protocol A: Enzymatic Resolution Assay

Objective: To verify the optical purity of L-valine produced from N-Chloroacetyl-DL-valine using Aminoacylase I.

Reagents:

- Substrate: 15 mM N-Chloroacetyl-DL-valine.
- Buffer: 0.1 M Phosphate Buffer (pH 7.5).

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- Cofactor: 0.2 mM

  or

  .

- Enzyme: Aminoacylase I (from Aspergillus melleus or Porcine Kidney).

Methodology:

- Preparation: Dissolve substrate in phosphate buffer. Add cofactor.
- Incubation: Equilibrate to 37°C. Initiate reaction by adding 10 units of Aminoacylase I.
- Monitoring: Incubate for 30–60 minutes.
- Quenching: Stop reaction by adjusting pH to 2.0 with HCl or by heat inactivation (100°C for 3 min).
- Analysis: Analyze the supernatant via HPLC (Chiralpak column) or Ninhydrin assay (detects free L-valine; N-blocked D-isomer does not react).

Protocol B: Chemoselective Thiol Alkylation

Objective: To demonstrate the electrophilic reactivity of the chloroacetyl group.

Methodology:

- Dissolve N-**Chloroacetyl-L-valine** (1.0 eq) in a 1:1 mixture of Water/DMF.
- Add Glutathione or Cysteine (1.1 eq).
- Adjust pH to 8.0 using

  (ensures thiol deprotonation to thiolate).

- Stir at Room Temperature for 2 hours.
- Validation: Monitor disappearance of the starting material via LC-MS. The product will show a mass shift corresponding to the thioether adduct (loss of Cl, gain of thiol).

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Part 5: Biocatalytic Workflow Visualization

The following diagram illustrates the industrial kinetic resolution process, separating pure L-Valine from the unreacted D-isomer.

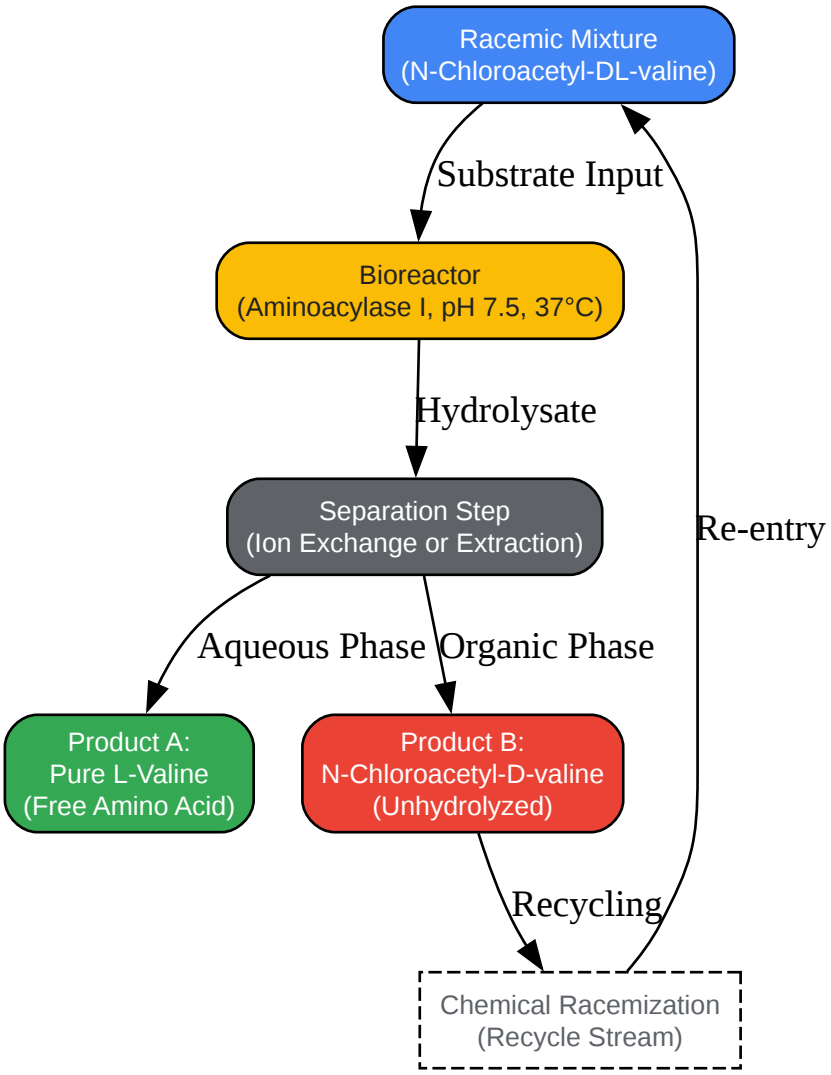

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Figure 2: Enzymatic kinetic resolution cycle for producing pure L-Valine.

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Sources

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- To cite this document: BenchChem. [Technical Guide: Chemical Properties & Biocatalytic Applications of N-Chloroacetyl-L-valine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146229/docs#technical-guide-chemical-properties-biocatalytic-applications-of-n-chloroacetyl-l-valine]

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